Comprehensive Guide to the UV-Vis Absorption of 3-Nitrobenzanilide

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Compound of Interest

Compound Name:	*3-Nitrobenzanilide*
CAS No.:	*2243-73-4*
Cat. No.:	*B1595069*

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Executive Summary: The Spectral Fingerprint

For researchers and analytical scientists, the ultraviolet absorption profile of **3-Nitrobenzanilide** is defined by a dominant

transition. Unlike simple nitroanilines, the amide linkage in benzanilide derivatives significantly alters the conjugation pathway, resulting in a spectrum that more closely resembles the benzoyl chromophore than the aniline derivative.

Core Spectral Data

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Parameter	Value / Range	Notes
Primary	260 – 270 nm	Dominant transition (Benzoyl ring).
Molar Absorptivity ( )	~10,000 – 14,000 $M^{-1}cm^{-1}$	High intensity; characteristic of allowed transitions.
Secondary Band	~300 – 330 nm (Shoulder)	Weak intramolecular charge transfer (ICT) or .
Visual Appearance	Pale Yellow / Colorless	Lack of strong visible absorption compared to nitroaniline.

Structural Context & Isomer Distinction

Before interpreting spectra, it is critical to verify the specific isomer, as "**3-Nitrobenzanilide**" is a trivial name that can refer to two distinct structures. This guide primarily addresses the most common commercial form,

-phenyl-3-nitrobenzamide, but compares it to its isomer for completeness.

Isomer Comparison Table

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Common Name	IUPAC Name	Structure Description	Spectral Shift Prediction
3-Nitrobenzanilide	-phenyl-3-nitrobenzamide	Nitro group on the acid (benzoyl) ring.	nm. Resembles 3-nitrobenzoic acid. The amide twist limits conjugation with the phenyl ring.
3'-Nitrobenzanilide	-(3-nitrophenyl)benzamide	Nitro group on the amine (aniline) ring.[1]	nm (Hypsochromic shift vs. 3-nitroaniline). Acylation of the amine kills the strong donor capability of the nitrogen.

Critical Insight: Research indicates that for benzanilides, substituents on either ring show weak and non-systematic dependence on the absorption maximum.[2] The steric hindrance causes a non-planar twist (

) between the amide and the phenyl rings, effectively decoupling the two chromophores. Thus, both isomers absorb in the 260–270 nm range, distinct from the highly conjugated, yellow/orange 3-nitroaniline (

nm).

Technical Deep Dive: Electronic Transitions

Mechanism of Absorption

The UV spectrum of **3-Nitrobenzanilide** is governed by two competing electronic effects:

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- Transition (Primary Band, ~265 nm): This high-energy, high-intensity band arises from the aromatic rings. The nitro group (

) acts as a strong electron-withdrawing group (EWG), stabilizing the HOMO but lowering the LUMO energy. However, the amide linkage (

) acts as an "insulator" due to the twist angle, preventing full delocalization across the entire molecule.

- Intramolecular Charge Transfer (ICT): In polar solvents, a weak charge transfer band may appear as a tail or shoulder extending towards 300-330 nm. This is more pronounced if the nitro group is para, but in the meta (3-nitro) position, resonance is interrupted, keeping the band intensity low.

Solvatochromism (Solvent Effects)

The polarity of the solvent influences the fine structure and position of the

.

- Non-Polar (Cyclohexane): Spectra are sharper. The

  transitions of the nitro group (often ~330-350 nm, very weak

) might be visible as a distinct low-intensity hump.

- Polar Protic (Ethanol/Methanol): Hydrogen bonding stabilizes the ground state of the

  transition (lowering its energy) and stabilizes the excited state of the ICT transition. This typically causes a red shift (bathochromic) of the main

  band and a "blurring" of vibrational fine structure.

Experimental Protocol: Obtaining Valid Spectra

To replicate these findings or validate a synthesized batch, follow this self-validating protocol.

Reagents & Equipment

- Solvent: Spectroscopic grade Ethanol (EtOH) or Acetonitrile (MeCN). Cutoff < 210 nm.

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- Blank: Pure solvent from the same bottle used for dissolution.
- Cuvettes: Quartz (Fused Silica), 10 mm path length. Glass/Plastic absorb UV < 300 nm and are unsuitable.

Step-by-Step Workflow

- Stock Solution Preparation:
  - Weigh 10.0 mg of **3-Nitrobenzanilide**.
  - Dissolve in 100 mL of Ethanol (Concentration

    M).
  - Note: If solubility is slow, sonicate for 5 minutes.
- Working Solution (Dilution):
  - Take 1.0 mL of Stock Solution and dilute to 10.0 mL with Ethanol.
  - Final Concentration:

    M.
  - Target Absorbance: 0.6 – 0.8 AU (Ideal Beer-Lambert range).
- Measurement:
  - Run a Baseline Correction with pure solvent.
  - Scan range: 200 nm to 500 nm.
  - Scan speed: Medium (approx. 200-400 nm/min).
- Validation Check:
  - If

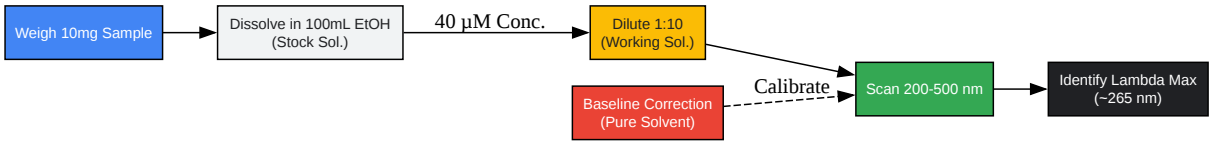
    , dilute further.

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- If

  nm, check for hydrolysis (presence of free nitroaniline) or impurities.

Experimental Workflow Diagram



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Caption: Standardized workflow for UV-Vis characterization of benzanilides to ensure Beer-Lambert linearity.

Comparative Analysis: 3-NBA vs. Alternatives

The following table contrasts **3-Nitrobenzanilide** with its precursors and isomers to aid in identification and purity analysis.

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Compound	(EtOH)	( )	Key Spectral Feature
Benzanilide (Parent)	263 nm	12,500	Sharp peak, no visible color.
3-Nitrobenzanilide	265 nm	~13,000	Broadened peak compared to parent; shoulder at ~300 nm.
3-Nitroaniline (Impurity)	356 nm	1,400	Distinct Yellow color. Strong band in visible region.[3]
3-Nitrobenzoic Acid	260 nm	8,000	Very similar to 3-NBA; hard to distinguish by UV alone.

Diagnostic Logic

If your sample of **3-Nitrobenzanilide** is bright yellow and shows a strong peak >350 nm, it likely contains unreacted 3-nitroaniline (if synthesizing the 3'-nitro isomer) or has undergone hydrolysis. Pure **3-Nitrobenzanilide** should be nearly colorless or very pale cream.

References

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